

mebeverine pharmacodynamics smooth muscle relaxation

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Compound Focus: Mebeverine Hydrochloride

CAS No.: 2753-45-9

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Research Advances & Experimental Data

Recent studies synthesize novel mebeverine analogs to enhance spasmolytic and anti-inflammatory activity. The table below compares mebeverine with a leading experimental precursor.

Compound	Spasmolytic Activity	Key Proposed Mechanism	Experimental Evidence
Mebeverine	Standard antispasmodic effect [1].	Muscarinic receptor antagonism & calcium channel blockade [2] [1].	Clinical use for IBS; reference in ex vivo studies [3] [1].
3-methyl-1-phenylbutan-2-amine (Compound 3)	Superior to mebeverine [4] [1].	Significant modulation of Ca ²⁺ influx and Ca ²⁺ channel regulation [4].	Significant change in ex vivo bioelectrical activity; immunohistochemical correlation; no cytotoxicity on human cell lines [4].

Detailed Experimental Protocols

For researchers, key experimental methodologies from recent studies are outlined below.

Ex Vivo Bioelectrical Activity (BEA) Assessment

This protocol evaluates the direct impact of compounds on smooth muscle contractility [4].

- **Tissue Preparation:** Gastrointestinal smooth muscle tissue is isolated and maintained in physiological solution [4].
- **Recording Setup:** The tissue is mounted in an organ bath to isometrically record spontaneous or induced muscle contractions [4].
- **Compound Application:** Test compounds are applied to the tissue, and changes in slow wave frequency, amplitude, and duration are recorded [4].
- **Data Analysis:** Reductions in contraction amplitude and frequency indicate spasmolytic activity [4].

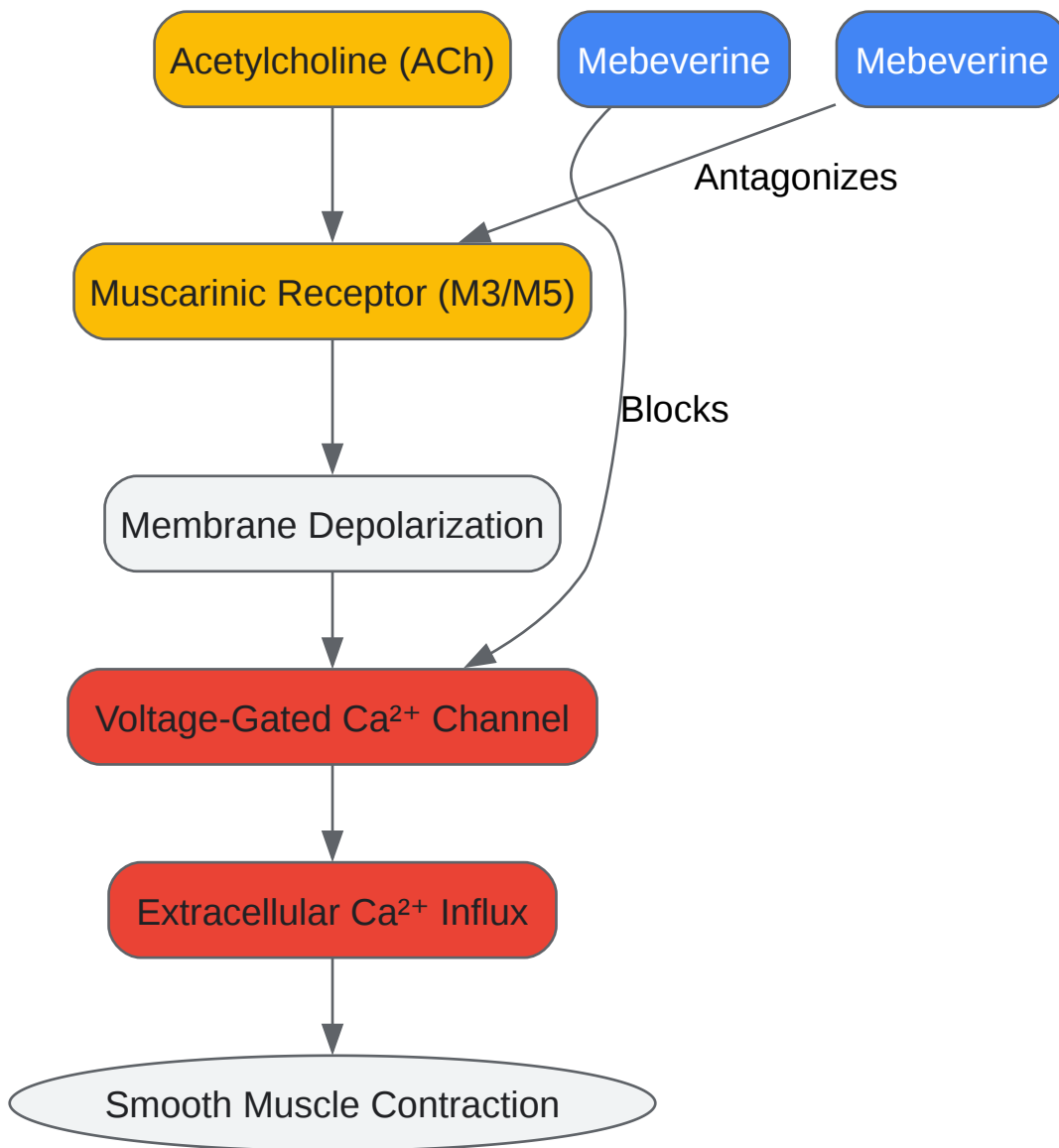
In Silico Molecular Docking Analysis

This protocol predicts interaction between compounds and pharmacological targets [4] [1].

- **Target Selection:** Key protein structures are selected (e.g., muscarinic receptors, interleukin-1 β) [1].
- **Ligand Preparation:** 3D structures of mebeverine and its analogs are optimized [4].
- **Docking Simulation:** Software simulates ligand binding to target active sites and calculates Gibbs free energy of binding [1].
- **Analysis:** Strong binding affinities and specific interactions with key residues explain biological activity [1].

Signaling Pathways and Experimental Workflow

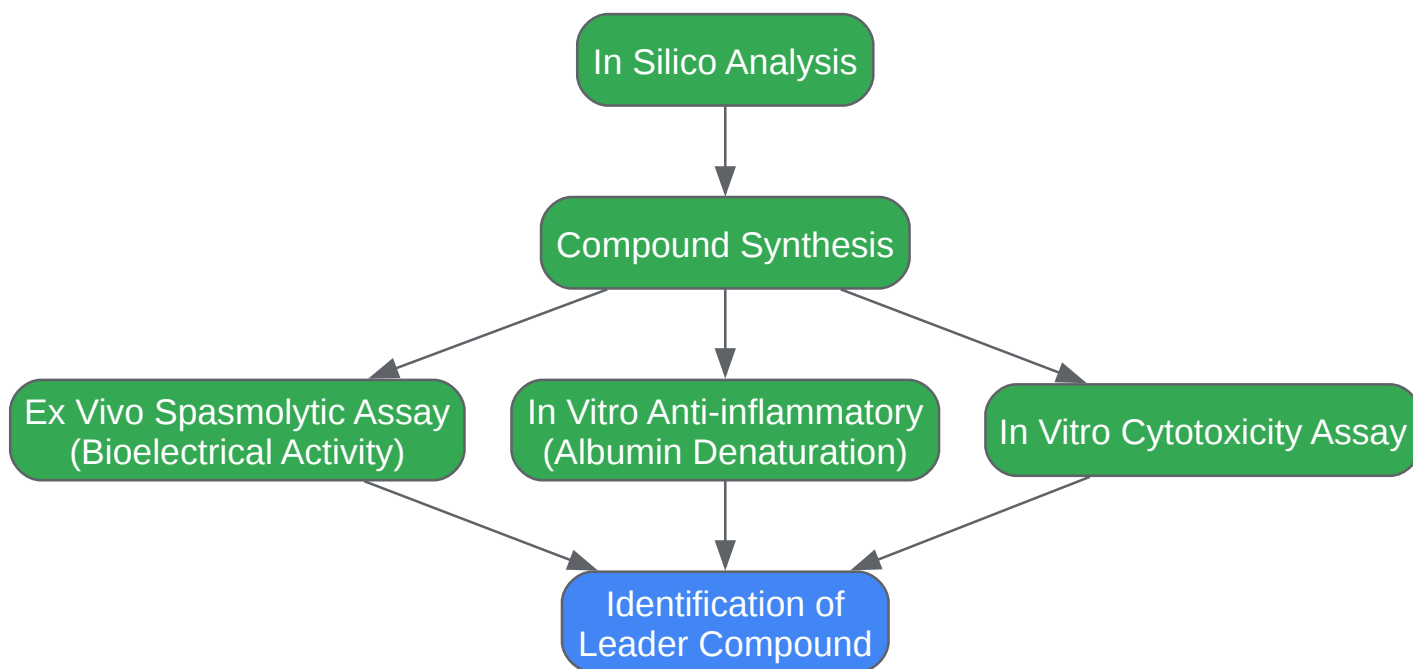
The diagram below maps the primary signaling pathways through which mebeverine induces smooth muscle relaxation.



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Mebeverine's dual mechanism disrupts key steps in the smooth muscle contraction pathway.

The workflow for evaluating mebeverine and its analogs integrates computational, laboratory, and ex vivo models.



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A multi-stage research pipeline from computational design to biological validation.

Pharmaceutical Development

To overcome mebeverine's limitations like extensive first-pass metabolism and short half-life, advanced drug delivery systems are being developed [5].

- **Niosomal Encapsulation: Mebeverine hydrochloride** has been successfully encapsulated in niosomes (vesicles of non-ionic surfactants) using a reverse-phase evaporation technique [5]. This system provides a **controlled release profile**, potentially enhancing therapeutic efficacy and reducing dosing frequency [5].

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References

1. Spasmolytic Activity and Anti-Inflammatory Effect of Novel ... [pmc.ncbi.nlm.nih.gov]
2. Mebeverine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Mebeverine - an overview [sciencedirect.com]
4. In Silico, In Vitro, and Ex Vivo Biological Activity of Some ... [pmc.ncbi.nlm.nih.gov]
5. Preparation and Characterization of Mebeverine ... [chemmethod.com]

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